

Total Synthesis of Diacetyliptocarphol Not Reported in Current Literature

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Compound of Interest

Compound Name: *Diacetyliptocarphol*

Cat. No.: *B15590001*

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A comprehensive review of scientific literature reveals no published total synthesis pathway for the natural product **Diacetyliptocarphol** or its parent compound, Piptocarphol. Research to date has focused on the isolation of these compounds from natural sources, their structural elucidation, and the investigation of their biological activities.

Diacetyliptocarphol is a sesquiterpene lactone belonging to the hirsutinolide type. It has been isolated from various plant species, including *Pseudelephantopus spiralis* and *Vernonia scorpioides*.^{[1][2]} The structure of **Diacetyliptocarphol** and related compounds has been determined using spectroscopic and spectrometric techniques, including 1D and 2D NMR and mass spectrometry analysis.

While a total synthesis has not been achieved, the biological activity of **Diacetyliptocarphol** has been a subject of scientific inquiry. Studies have demonstrated its potential as an antiplasmodial and antileishmanial agent.

Biological Activity of Diacetyliptocarphol

Research has shown that **Diacetyliptocarphol** exhibits activity against various parasites. Extracts and isolated compounds from plants containing **Diacetyliptocarphol** have been

screened for their in vitro antiplasmodial activity against the chloroquine-resistant *Plasmodium falciparum* strain FcM29-Cameroon.[3]

Furthermore, **Diacetyliptocarphol** has demonstrated activity against *Leishmania infantum* promastigotes and axenic amastigotes.[4] Specifically, 8,13-diacetyl-piptocarphol showed an IC50 value of 0.2 μ M against *Leishmania amazonensis*. [4] However, it is important to note that some studies have also reported cytotoxicity of these compounds against VERO cells.[4]

The following table summarizes the reported biological activities of **Diacetyliptocarphol**:

Organism/Cell Line	Activity	Measurement	Reference
<i>Plasmodium falciparum</i> (FcM29-Cameroon)	Antiplasmodial	IC50	[3]
<i>Leishmania infantum</i> (promastigotes)	Antileishmanial	-	[4]
<i>Leishmania infantum</i> (axenic amastigotes)	Antileishmanial	-	[4]
<i>Leishmania amazonensis</i>	Antileishmanial	IC50 = 0.2 μ M	[4]
VERO cells	Cytotoxic	-	[4]

Isolation of Diacetyliptocarphol

The general workflow for the isolation of **Diacetyliptocarphol** from plant sources typically involves the following steps:

Figure 1. A generalized workflow for the isolation and identification of **Diacetyliptocarphol** from plant sources.

Protocol for Isolation:

A general protocol for the isolation of sesquiterpene lactones like **Diacetyliptocarphol** from plant material is as follows:

- **Plant Material Collection and Preparation:** The aerial parts of the plant are collected, dried, and ground into a fine powder.
- **Extraction:** The powdered plant material is extracted with a suitable organic solvent, such as methanol or a mixture of dichloromethane and methanol, at room temperature. The extraction is typically repeated multiple times to ensure complete extraction of the compounds.
- **Concentration:** The solvent from the combined extracts is removed under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is then subjected to column chromatography over silica gel. The column is eluted with a gradient of solvents, starting with a non-polar solvent (e.g., hexane) and gradually increasing the polarity (e.g., with ethyl acetate and then methanol).
- **Isolation and Purification:** Fractions containing compounds of interest, as identified by thin-layer chromatography (TLC), are further purified using techniques like preparative high-performance liquid chromatography (HPLC) to yield the pure **Diacetyliptocarphol**.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods, including ^1H NMR, ^{13}C NMR, 2D NMR (such as COSY, HSQC, and HMBC), and high-resolution mass spectrometry (HRMS).

Due to the absence of a reported total synthesis, detailed experimental protocols, quantitative data tables for reaction yields, and signaling pathway diagrams related to the synthesis of **Diacetyliptocarphol** cannot be provided. The information presented here is based on the available literature concerning its isolation from natural sources and its characterized biological activities. Further research is required to establish a synthetic route to this and other related hirsutinolide-type sesquiterpene lactones.

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